

Application Notes and Protocols for Oral Gavage Administration of CLP290 in Rodents

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Compound of Interest

Compound Name: CLP290

Cat. No.: B606730

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

CLP290 is a novel, orally bioavailable prodrug of CLP257, which acts as a potent and selective activator of the neuron-specific K⁺-Cl⁻ cotransporter KCC2.[1][2] KCC2 plays a crucial role in maintaining low intracellular chloride concentrations in neurons, which is essential for the hyperpolarizing and inhibitory actions of GABAA and glycine receptors.[3] Dysregulation of KCC2 function has been implicated in a variety of neurological and psychiatric disorders, including epilepsy, neuropathic pain, spinal cord injury, and traumatic brain injury.[2][3][4][5][6][7] **CLP290** has emerged as a promising therapeutic candidate for these conditions by restoring KCC2 function and enhancing chloride extrusion.[3][8] These application notes provide detailed protocols for the formulation and oral gavage administration of **CLP290** in rodent models for preclinical research.

Data Presentation: CLP290 Formulation and Dosing

The following tables summarize key quantitative data for the preparation and administration of **CLP290** in rodents.

Table 1: **CLP290** Formulation for Oral Gavage

| Formulation Components | Concentration | Suitability | Reference |
|---|---------------|--|-----------|
| 10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline | ≥ 2.08 mg/mL | General use, forms a clear solution.[1][9] | [1] |
| 10% DMSO, 90% (20% SBE-β-CD in Saline) | ≥ 2.08 mg/mL | Alternative for improved solubility. | [1] |
| 10% DMSO, 90% Corn Oil | ≥ 2.08 mg/mL | Suitable for compounds with poor aqueous solubility; use with caution for long-term studies.[1][9] | [1] |
| 20% 2-hydroxypropyl-β-cyclodextrin | Not specified | Used in studies assessing motor performance.[3] | [3] |
| 0.5% Carboxymethylcellulose | 0.66% CLP290 | Suspension used in neonatal rat studies.[6][7] | [6][7] |
| 10% hydroxypropyl-β-cyclodextrin | Not specified | Alternative vehicle used in neonatal rat studies.[6][7] | [6][7] |

Table 2: Reported **CLP290** Dosages for Oral Gavage in Rodents

| Species | Dosage | Frequency | Therapeutic Area | Reference |
|--------------|----------------|------------------------|-------------------------------|---|
| Rat | 100 mg/kg | Twice daily for 7 days | Morphine-induced hyperalgesia | [1] [9] |
| Rat | 50 mg/kg | Single dose | Traumatic Brain Injury | [4] |
| Mouse | Dose-dependent | Not specified | Seizure suppression | [5] |
| Neonatal Rat | 100 mg/kg | Single dose | Sedative effects of midazolam | [6] [7] |

Experimental Protocols

Protocol 1: Preparation of CLP290 Formulation (10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline)

This protocol describes the preparation of a common vehicle for the oral gavage of hydrophobic compounds like **CLP290**.

Materials:

- **CLP290** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween 80 (Polysorbate 80)
- Saline (0.9% NaCl)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Calibrated pipettes

Procedure:

- Calculate Required Volumes: Determine the total volume of the dosing solution needed based on the number of animals, their average weight, and the desired dose (e.g., 10 mL/kg body weight).
- Prepare a **CLP290** Stock Solution in DMSO:
 - Weigh the required amount of **CLP290** powder.
 - Dissolve the **CLP290** in DMSO to create a concentrated stock solution (e.g., 20.8 mg/mL). Ensure it is fully dissolved. Gentle warming or sonication can be used to aid dissolution.
- Prepare the Final Dosing Solution (Example for 1 mL):
 - In a sterile tube, add 400 μ L of PEG300.
 - Add 100 μ L of the **CLP290**/DMSO stock solution to the PEG300 and vortex thoroughly to mix.
 - Add 50 μ L of Tween 80 to the mixture and vortex again until homogenous.
 - Add 450 μ L of saline to the solution and vortex thoroughly to ensure a clear and uniform solution.^{[1][9]}
- Final Check: Visually inspect the solution for any precipitation. The final solution should be clear. It is recommended to prepare the dosing solution fresh on the day of the experiment.

Protocol 2: Oral Gavage Procedure in Rodents

This protocol provides a general guideline for administering the prepared **CLP290** formulation to rodents. All procedures should be performed by trained personnel in accordance with institutional animal care and use committee (IACUC) guidelines.

Materials:

- Prepared **CLP290** dosing solution
- Appropriately sized oral gavage needles (stainless steel or flexible plastic with a ball-tip)
- Syringes (1 mL or appropriate size)
- Animal scale
- Personal Protective Equipment (PPE): lab coat, gloves, eye protection

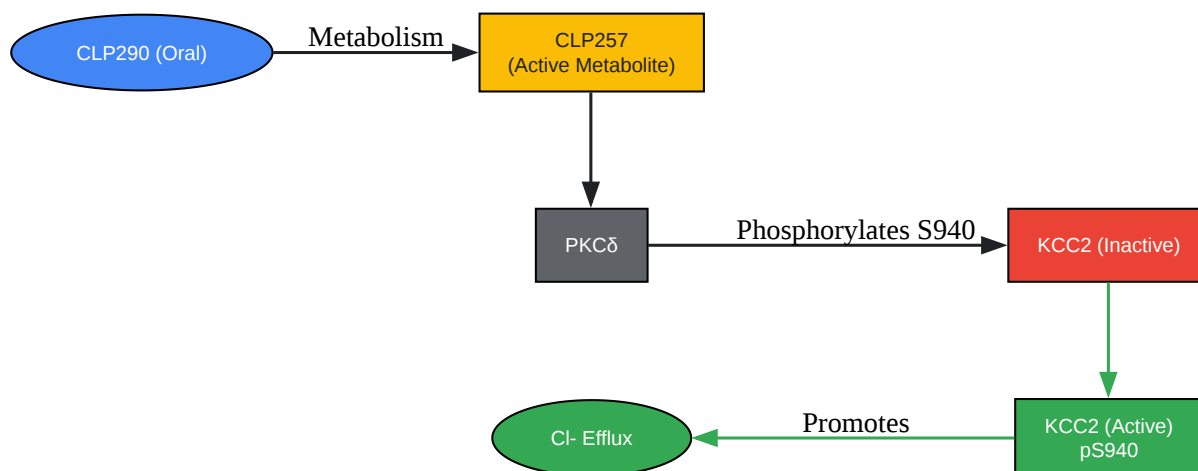
Procedure:

- Animal Preparation:
 - Weigh the animal to determine the precise volume of the dosing solution to be administered. The typical gavage volume should not exceed 10 mL/kg of body weight.[\[10\]](#)
[\[11\]](#)
- Gavage Needle Preparation:
 - Select the appropriate size gavage needle for the animal (e.g., 18-20 gauge for mice, 16-18 gauge for rats).[\[11\]](#)
 - Measure the correct insertion length by holding the needle alongside the animal, with the tip at the corner of the mouth and the end at the last rib. Mark this length on the needle.
[\[10\]](#)[\[11\]](#)
- Animal Restraint:
 - Properly restrain the animal to ensure its safety and the accuracy of the procedure. For mice, this typically involves scruffing the neck and back to immobilize the head and body.
- Gavage Needle Insertion:
 - Gently insert the ball-tipped gavage needle into the diastema (the gap between the incisors and molars).

- Advance the needle along the roof of the mouth toward the back of the throat. The animal should swallow the needle as it is gently advanced. Do not force the needle. If resistance is met, withdraw and re-attempt.[10][11]
- Administration:
 - Once the needle is in the esophagus to the pre-measured depth, slowly administer the **CLP290** solution from the syringe.[10]
- Post-Administration:
 - After administration, gently remove the needle in a single, smooth motion.
 - Return the animal to its cage and monitor for any signs of distress, such as difficulty breathing or lethargy, for at least 15-30 minutes.[10][12]

Visualizations

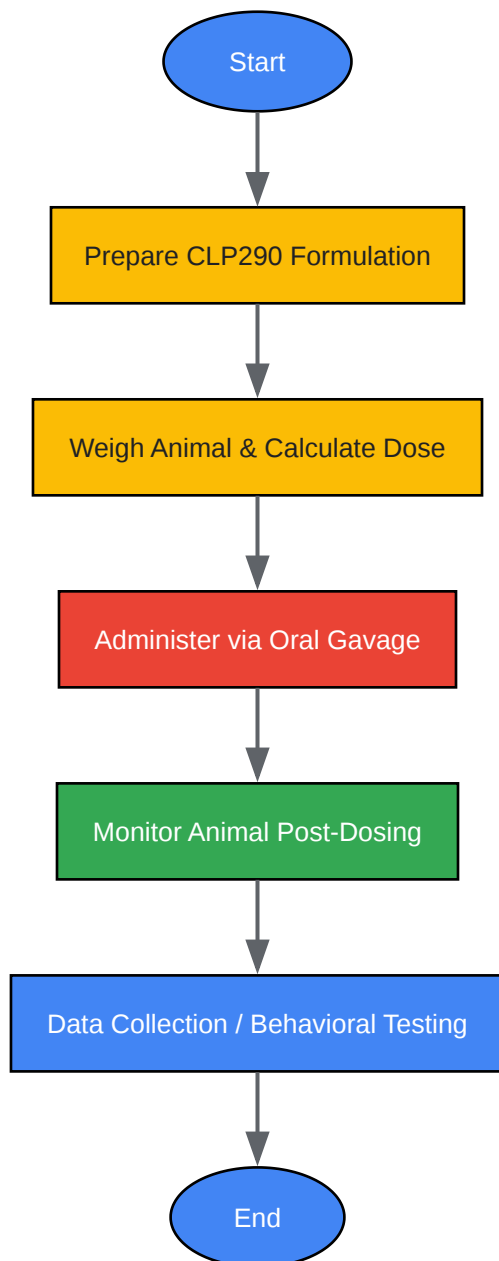
Signaling Pathway of CLP290



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Caption: **CLP290** is a prodrug that is metabolized to CLP257, which activates KCC2.

Experimental Workflow for CLP290 Oral Gavage in Rodents



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Caption: Workflow for **CLP290** oral gavage from preparation to data collection.

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References

- 1. CLP-290 | Potassium Channel | CAS 1181083-81-7 | Buy CLP-290 from Supplier InvivoChem [invivochem.com]
- 2. CLP 290 | K⁺/Cl⁻ Cotransporter 2 | Tocris Bioscience [tocris.com]
- 3. Chloride extrusion enhancers as novel therapeutics for neurological diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 4. "A Study on the Mechanism of CLP290 Restoration of KCC2 and Neuroprotec" by Ekaterina Stepanova [scholarscompass.vcu.edu]
- 5. The suppressive effect of the specific KCC2 modulator CLP290 on seizure in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. CLP290 promotes the sedative effects of midazolam in neonatal rats in a KCC2-dependent manner: A laboratory study in rats - PMC [pmc.ncbi.nlm.nih.gov]
- 7. CLP290 promotes the sedative effects of midazolam in neonatal rats in a KCC2-dependent manner: A laboratory study in rats | PLOS One [journals.plos.org]
- 8. Restoration of KCC2 Membrane Localization in Striatal Dopamine D2 Receptor-Expressing Medium Spiny Neurons Rescues Locomotor Deficits in HIV Tat-Transgenic Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 9. medchemexpress.com [medchemexpress.com]
- 10. benchchem.com [benchchem.com]
- 11. iacuc.ucsf.edu [iacuc.ucsf.edu]
- 12. Institutional protocols for the oral administration (gavage) of chemicals and microscopic microbial communities to mice: Analytical consensus - PMC [pmc.ncbi.nlm.nih.gov]
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